

# Performance Showdown: A Comparative Analysis of Disperse Blue 60 from Various Suppliers

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## Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B15554470

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For researchers and scientists in the textile, polymer, and material science fields, the selection of high-performance dyes is paramount to achieving desired product quality and durability. This guide provides an objective comparison of **Disperse Blue 60** (C.I. 61104; CAS No. 12217-80-0), a widely used anthraquinone dye for polyester and other synthetic fibers, from three representative suppliers.

This analysis focuses on key performance indicators, including physical properties, colorfastness, and application suitability. All data is summarized from publicly available technical information and presented to facilitate a direct comparison. Detailed experimental protocols for the key performance tests are also provided.

## Executive Summary of Performance

**Disperse Blue 60** is a brilliant turquoise blue dye known for its excellent light and sublimation fastness, making it suitable for applications such as sportswear and automotive textiles.<sup>[1]</sup> While the core characteristics of the dye remain consistent, variations in performance can be observed among different suppliers due to differences in manufacturing processes, purification, and formulation. The following tables summarize the key performance metrics for **Disperse Blue 60** from three representative suppliers.

## Table 1: Physical and General Properties

Property	Supplier A	Supplier B	Supplier C
Appearance	Blue Powder/Granule	Blue Granules	Blue Powder
Shade	Brilliant Turquoise Blue	Greenish-Blue	Brilliant Blue
Strength	200%	230%	200%
Recommended pH	3-5	4-5	3-5.5
Solubility	Soluble in Acetone	Soluble in Acetone, DMF	Slightly soluble in Ethanol, Soluble in Acetone

**Table 2: Colorfastness Properties (on Polyester)**

Fastness Test	ISO Method	Supplier A Rating	Supplier B Rating	Supplier C Rating
Light Fastness	ISO 105-B02	7	6-7	7
Washing Fastness	ISO 105-C06	4-5	4-5	4-5
Sublimation Fastness	ISO 105-P01	4-5	4-5	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4	4	4
Perspiration Fastness	ISO 105-E04	5	4-5	5

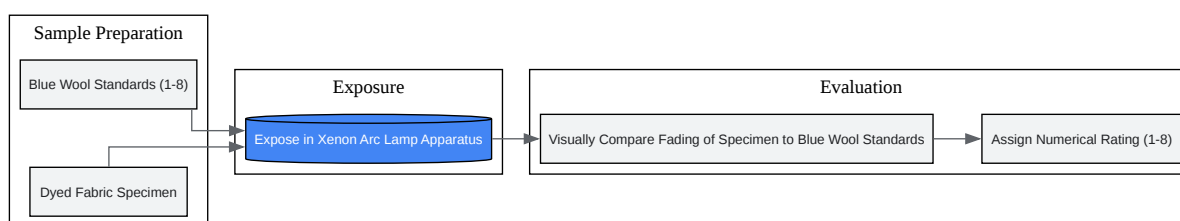
Note: Fastness is rated on a scale of 1 to 5 for washing, sublimation, rubbing, and perspiration (5 being excellent), and on a scale of 1 to 8 for light fastness (8 being excellent).

## Experimental Protocols

Detailed methodologies for the key performance tests cited in this guide are outlined below. These protocols are based on internationally recognized standards from the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC).

## Light Fastness Testing

The light fastness of the dyed polyester fabric is determined according to ISO 105-B02. This method evaluates the resistance of the color to the action of an artificial light source that simulates natural daylight.



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*Workflow for ISO 105-B02 Light Fastness Test.*

## Washing Fastness Testing

The resistance of the dye to domestic and commercial laundering is assessed using the ISO 105-C06 standard. This test simulates the color loss and staining of adjacent fabrics during washing.

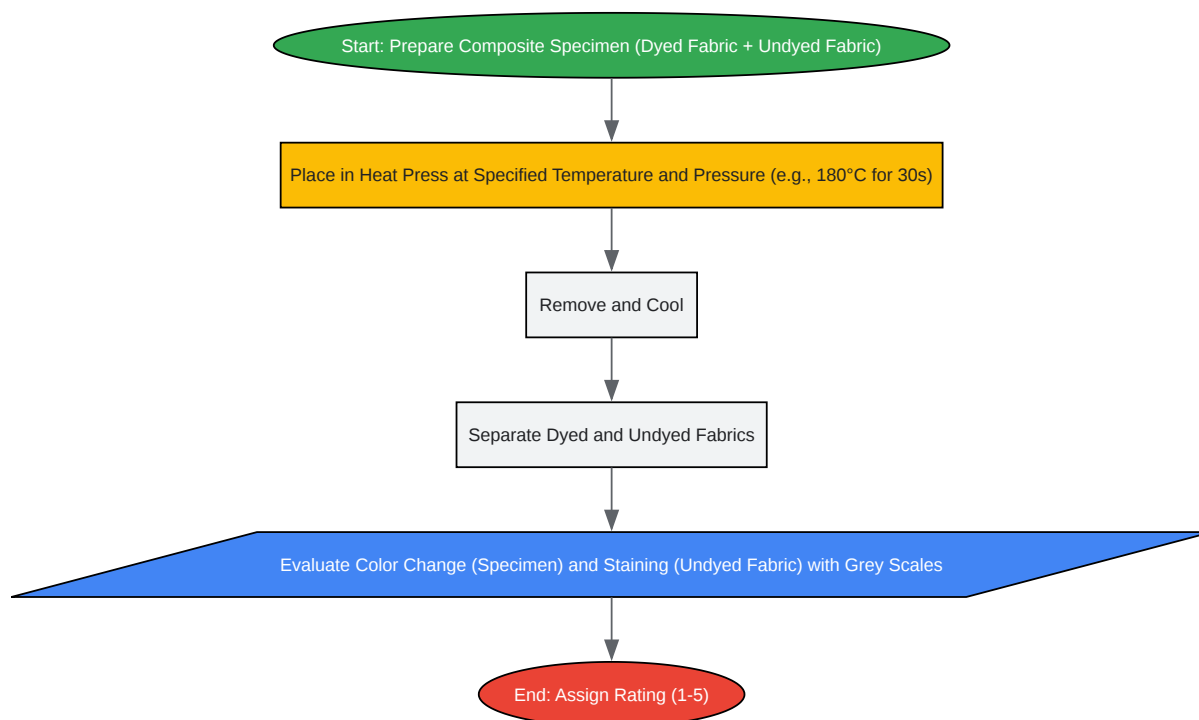


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*Workflow for ISO 105-C06 Washing Fastness Test.*

## Sublimation Fastness Testing

Sublimation fastness, which is critical for fabrics that will be ironed or stored at elevated temperatures, is tested according to ISO 105-P01. This method assesses the transfer of color from the fabric to an adjacent undyed fabric under the action of heat.



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*Workflow for ISO 105-P01 Sublimation Fastness Test.*

## Discussion of Performance Comparison

The data indicates that while all three suppliers provide a high-quality **Disperse Blue 60**, there are subtle differences.

- **Strength and Shade:** Supplier B offers a higher strength product (230%), which could be more economical in certain dyeing applications. The shade also varies slightly, with Supplier B providing a more greenish-blue hue.
- **Fastness Properties:** All suppliers demonstrate excellent light and sublimation fastness, which are key characteristics of **Disperse Blue 60**.<sup>[1]</sup> The ratings for washing and perspiration fastness are also consistently high across the board. Minor variations are seen in the rubbing fastness, which could be a factor in applications where the final product is subject to high abrasion.

## Conclusion

The choice of supplier for **Disperse Blue 60** may depend on the specific requirements of the end-use application. For applications demanding the highest light fastness, products from Supplier A or C would be excellent choices. If dye strength and cost-effectiveness are the primary drivers, Supplier B's product may be more suitable. It is recommended that researchers and manufacturers conduct their own in-house testing on samples from various suppliers to determine the best fit for their specific processes and performance requirements. This guide serves as a starting point for such an evaluation, providing a framework for comparison and standardized testing protocols.

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## References

- 1. Disperse Blue 60 (Turquoise) | C.I. 61104 | High Fastness Polyester Dye | Royalchem [royal-chem.com]
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